

# Health and Safety Profile of 4-(4-Butylphenylazo)phenol: A Technical Review

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## Compound of Interest

Compound Name: 4-(4-Butylphenylazo)phenol

Cat. No.: B1272269

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## Abstract

This technical guide provides a comprehensive overview of the available health and safety information for **4-(4-Butylphenylazo)phenol** (CAS No. 2496-21-1). Based on a thorough review of publicly accessible data, including Safety Data Sheets (SDS) from multiple suppliers, this document summarizes the current understanding of the toxicological and physicochemical properties of this compound. Notably, a significant lack of detailed, quantitative experimental data on the health and environmental effects of **4-(4-Butylphenylazo)phenol** was observed. The predominant information available from various chemical suppliers consistently classifies this substance as non-hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). This guide presents the available data in a structured format to aid researchers and professionals in conducting informed risk assessments.

## Chemical and Physical Properties

**4-(4-Butylphenylazo)phenol** is an organic compound characterized by an azo functional group linking a butyl-substituted phenyl ring to a phenol.<sup>[1]</sup> It typically appears as a light yellow to amber or dark green crystalline powder. The butyl group contributes to the molecule's hydrophobic nature.<sup>[1]</sup>

Table 1: Physicochemical Properties of **4-(4-Butylphenylazo)phenol**

Property	Value	Source(s)
CAS Number	2496-21-1	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>16</sub> H <sub>18</sub> N <sub>2</sub> O	<a href="#">[3]</a>
Molecular Weight	254.33 g/mol	<a href="#">[3]</a>
Appearance	Light yellow to Amber to Dark green powder to crystal	
Synonyms	4-Butyl-4'-hydroxyazobenzene, 4-[(4-Butylphenyl)diazenyl]phenol	<a href="#">[3]</a>
Physical State	Solid at 20°C	<a href="#">[1]</a>

## Toxicological Data

A comprehensive search for quantitative toxicological data for **4-(4-Butylphenylazo)phenol** revealed a significant lack of specific experimental studies. Safety Data Sheets from multiple suppliers consistently state that information on various toxicological endpoints is "not available."

Table 2: Summary of Available Toxicological Information

Toxicological Endpoint	GHS Classification	Data Availability	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	Not Classified	No data available	[2]
Skin Corrosion/Irritation	Not Classified	No data available	[2]
Serious Eye Damage/Irritation	Not Classified	No data available	[2]
Respiratory or Skin Sensitization	Not Classified	No data available	[2]
Germ Cell Mutagenicity	Not Classified	No data available	[2]
Carcinogenicity	Not Classified	No data available	[2]
Reproductive Toxicity	Not Classified	No data available	[2]
Specific Target Organ Toxicity (Single Exposure)	Not Classified	No data available	[2]
Specific Target Organ Toxicity (Repeated Exposure)	Not Classified	No data available	[2]
Aspiration Hazard	Not Classified	No data available	[2]

One Safety Data Sheet indicates that the substance or mixture does not contain components considered to have endocrine-disrupting properties at levels of 0.1% or higher.[2]

## Hazard Classification

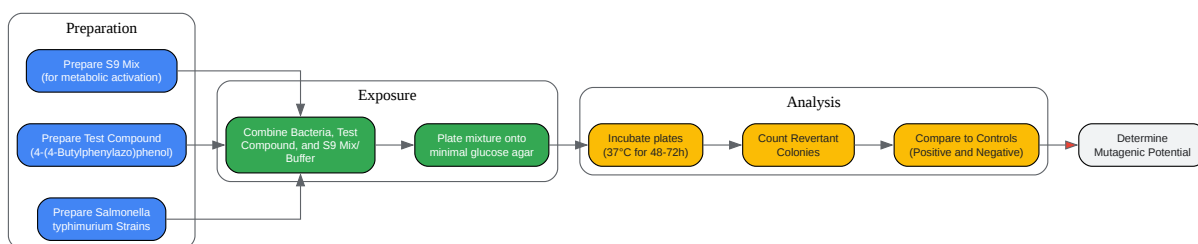
According to multiple Safety Data Sheets, **4-(4-Butylphenylazo)phenol** is not classified as a hazardous substance under the Globally Harmonized System (GHS).[2]

Table 3: GHS Hazard Classification

Hazard Classification	Classification	Pictogram	Signal Word	Hazard Statement(s)	Precautionary Statement(s)
GHS Classification	Not a hazardous substance or mixture	No hazard pictogram required	No signal word required	No hazard statement(s) required	No precautionary statement(s) required

## Experimental Protocols

Detailed experimental protocols for toxicological studies specifically conducted on **4-(4-Butylphenylazo)phenol** are not publicly available. For the benefit of researchers who may wish to conduct such studies, a generic workflow for a common in vitro mutagenicity assay, the Ames test, is provided below.



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Generic workflow for an Ames test to assess mutagenic potential.

## Signaling Pathways

No information was found in the public domain regarding the interaction of **4-(4-Butylphenylazo)phenol** with any specific biological signaling pathways.

Search for Signaling Pathway Data  
for 4-(4-Butylphenylazo)phenol

Comprehensive Literature  
and Database Search

No Publicly Available Data Found

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Results of the search for signaling pathway information.

## Environmental Fate and Ecotoxicological Data

There is a lack of data on the environmental fate and ecotoxicity of **4-(4-Butylphenylazo)phenol**. One Safety Data Sheet states that the substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.<sup>[2]</sup>

Table 4: Environmental Hazard Information

Endpoint	Classification/Data	Source(s)
Persistence and Degradability	No data available	[2]
Bioaccumulative Potential	No data available	[2]
Mobility in Soil	No data available	[2]
Ecotoxicity	No data available	[2]
PBT/vPvB Assessment	Does not meet criteria for PBT or vPvB	[2]

## Handling and Safety Precautions

Standard laboratory safety practices should be followed when handling **4-(4-Butylphenylazo)phenol**. This includes wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area to avoid dust dispersion.<sup>[2]</sup> In case of contact, the following first aid measures are recommended:

- Inhalation: Move the person to fresh air.<sup>[2]</sup>
- Skin Contact: Wash off with plenty of water.<sup>[2]</sup>
- Eye Contact: Rinse with plenty of water.<sup>[2]</sup>
- Ingestion: Rinse mouth with water.<sup>[2]</sup>

## Conclusion

The currently available health and safety data for **4-(4-Butylphenylazo)phenol** is limited. The consistent classification of this compound as non-hazardous by multiple chemical suppliers provides a baseline for risk assessment. However, the absence of detailed toxicological and ecotoxicological studies necessitates a cautious approach in its handling and application. For drug development and other sensitive applications, further experimental investigation into the specific toxicological properties and potential biological activities of **4-(4-Butylphenylazo)phenol** is strongly recommended to fill the existing data gaps. Researchers should adhere to good laboratory practices and take appropriate safety precautions when working with this compound.

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## References

- 1. CAS 2496-21-1: 4-(4-butylphenyl)azophenol | CymitQuimica [cymitquimica.com]

- 2. tcichemicals.com [tcichemicals.com]
- 3. scbt.com [scbt.com]
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